

# Storage and handling recommendations for octyltin trichloride

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## Compound of Interest

Compound Name: Octyltin trichloride

Cat. No.: B049613

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## Technical Support Center: Octyltin Trichloride

This guide provides essential information for the safe storage and handling of **octyltin trichloride**, tailored for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **octyltin trichloride**?

A1: **Octyltin trichloride** is a hazardous substance that can cause severe skin burns and serious eye damage.<sup>[1][2][3][4]</sup> It is also harmful if inhaled and is suspected of damaging fertility or the unborn child.<sup>[1][2]</sup> Prolonged or repeated exposure may cause damage to organs.<sup>[1][3][5]</sup> Additionally, it is very toxic to aquatic life with long-lasting effects.<sup>[3][4][5]</sup>

Q2: What are the recommended storage conditions for **octyltin trichloride**?

A2: **Octyltin trichloride** should be stored in a tightly closed, light-shielding airtight container in a cool, dry, and well-ventilated area.<sup>[1][6]</sup> It should be kept away from direct sunlight, ignition sources, and heat.<sup>[3][6]</sup> Some suppliers recommend storage at specific temperatures, such as 20°C or freezing at -20°C.<sup>[4][6]</sup> Always refer to the manufacturer's specific recommendations.<sup>[3][7]</sup>

Q3: What personal protective equipment (PPE) is required when handling **octyltin trichloride**?

A3: When handling **octyltin trichloride**, it is crucial to wear appropriate personal protective equipment. This includes chemical-resistant gloves, protective clothing, and tightly fitting safety goggles with side-shields.[1] In situations where exposure limits may be exceeded, a full-face respirator should be used.[1]

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, immediate action is necessary:

- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[1]
- After skin contact: Immediately take off contaminated clothing and wash the affected area with plenty of water.[1][3]
- After eye contact: Rinse the eyes cautiously with water for several minutes. If present, remove contact lenses and continue rinsing.[1][3] Seek immediate medical attention.[1][3][4]
- If swallowed: Rinse the mouth with water.[1][3] In all cases of exposure or if you feel unwell, seek medical advice.[1][5]

Q5: What materials are incompatible with **octyltin trichloride**?

A5: **Octyltin trichloride** is incompatible with strong oxidizing agents, strong acids, and bases.[3] It is also moisture-sensitive and can react with water.[2][4] Contact with these substances should be avoided.

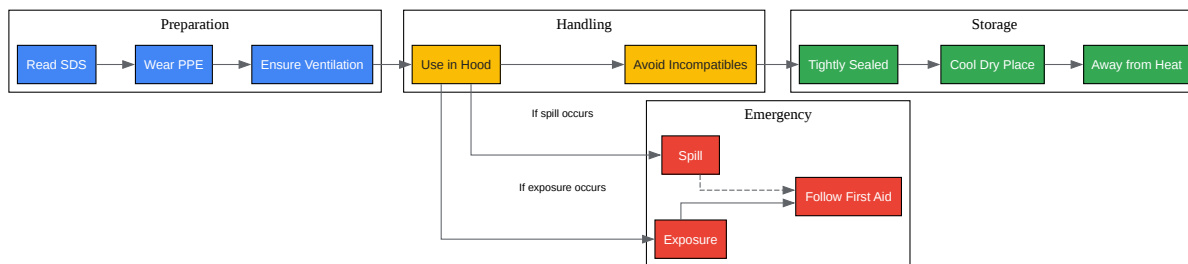
## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Material has changed color or consistency.	Exposure to moisture or incompatible materials.	Do not use the material. Dispose of it according to local, regional, national, and international regulations.[3][5] Review storage procedures to ensure the container is tightly sealed and stored away from incompatible substances.
A spill has occurred.	Improper handling or container failure.	Evacuate the area. Wear appropriate PPE, including respiratory protection.[7] Prevent the spill from entering drains or waterways.[3][6][7] Contain the spill with inert materials like sand or earth and collect it into a labeled container for disposal.[7]
I feel unwell after handling the material.	Inhalation or skin exposure.	Immediately move to fresh air. [1] If skin contact is suspected, wash the affected area thoroughly.[1][3] Seek medical advice or attention.[1][5] Review handling procedures and ensure proper ventilation and PPE are in use.

## Quantitative Data Summary

Parameter	Value	Reference
Permissible Exposure Limit (PEL) - TWA (as Sn)	0.1 mg/m <sup>3</sup>	[2]
Threshold Limit Value (TLV) - TWA (as Sn)	0.1 mg/m <sup>3</sup>	[2]
Threshold Limit Value (TLV) - STEL (as Sn)	0.2 mg/m <sup>3</sup>	[2]
Immediately Dangerous to Life or Health (IDLH) (as Sn)	25 mg/m <sup>3</sup>	[2]
Oral LD50 (rat)	4,600 mg/kg	[5]

## Logical Workflow for Safe Handling and Storage



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Caption: Logical workflow for the safe handling and storage of **octyltin trichloride**.

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